

6-Fluoropyridine-3,4-diamine molecular weight and formula

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Compound of Interest

Compound Name: 6-Fluoropyridine-3,4-diamine

Cat. No.: B1313892

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An In-depth Technical Guide on 6-Fluoropyridine-3,4-diamine

This guide provides essential physicochemical data for **6-Fluoropyridine-3,4-diamine**, a key intermediate in pharmaceutical research and development. The information is tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental molecular attributes of **6-Fluoropyridine-3,4-diamine** are summarized below. These data are critical for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C5H6FN3[1]
Molecular Weight	127.12 g/mol [2]
CAS Number	60186-24-5[1][2]

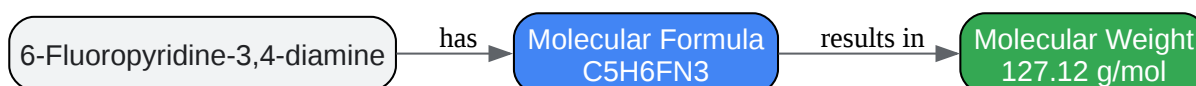
Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **6-Fluoropyridine-3,4-diamine** are proprietary and specific to individual manufacturing processes. However, a general synthetic approach often involves the reduction of a corresponding dinitro or nitroamino

precursor. Purification is typically achieved through recrystallization or column chromatography, with analytical validation using techniques such as NMR, HPLC, and mass spectrometry to confirm identity and purity.

Compound Data Relationship

The relationship between the common name, molecular formula, and molecular weight is a fundamental concept in chemistry. The molecular formula represents the elemental composition of the molecule, from which the molecular weight is calculated.



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Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. pschemicals.com [pschemicals.com]
- 2. 6-Fluoropyridine-3,4-diamine - CAS:60186-24-5 - Sunway Pharm Ltd [3wpharm.com]
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